

molecular weight and formula of [4-(4-phosphonophenyl)phenyl]phosphonic acid

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Compound of Interest

Compound Name: [4-(4-phosphonophenyl)phenyl]phosphonic acid

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Technical Data for [4-(4-phosphonophenyl)phenyl]phosphonic Acid

Biphenyl-4,4'-diphosphonic acid, scientifically known as **[4-(4-phosphonophenyl)phenyl]phosphonic acid**, is an organophosphorus compound with the chemical formula $C_{12}H_{12}O_6P_2$.^{[1][2]} This compound is characterized by a biphenyl core structure to which two phosphonic acid groups are attached, one to each of the phenyl rings at the para position.

The molecular weight of **[4-(4-phosphonophenyl)phenyl]phosphonic acid** is approximately 314.17 g/mol.^{[1][3][4]} Minor variations in this value, such as 314.16 g/mol, may be noted depending on the source and the precision of the atomic weights used in the calculation.^{[5][6]}

Below is a summary of the key chemical identifiers and properties for this compound.

Identifier	Value
Chemical Name	[4-(4-phosphonophenyl)phenyl]phosphonic acid
Synonym	[1,1'-Biphenyl]-4,4'-diylbis(phosphonic acid)
CAS Number	13817-79-3
Molecular Formula	C ₁₂ H ₁₂ O ₆ P ₂ [1] [2] [5]
Molecular Weight	314.17 g/mol [1] [3] [7]

Due to the presence of the phosphonic acid functional groups, this molecule exhibits acidic properties and can engage in various chemical reactions, including acid-base reactions, esterification, and coordination with metal ions.[\[1\]](#) Its rigid structure and dual phosphonate groups make it a valuable linker in the formation of metal-organic frameworks (MOFs).[\[1\]](#)

For researchers and drug development professionals, the purity of this compound is critical. It is commercially available at purities of around 97%.[\[5\]](#) For experimental use, it is typically stored at room temperature in a desiccated environment.[\[5\]](#)[\[6\]](#)

For visualization of the molecular structure, which underpins its chemical properties and applications, please refer to the following diagram.

Caption: Molecular structure of **[4-(4-phosphonophenyl)phenyl]phosphonic acid**.

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